

2,2-dibromoacetaldehyde IUPAC name

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Compound of Interest

Compound Name: *Dibromoacetaldehyde*

Cat. No.: *B156388*

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Nomenclature and Identification

The unambiguous identification of a chemical compound is crucial for scientific communication and research.

Identifier	Value
IUPAC Name	2,2-dibromoacetaldehyde[1]
CAS Number	3039-13-2[1][2]
Molecular Formula	C ₂ H ₂ Br ₂ O[1][2]
Molecular Weight	201.84 g/mol
Synonyms	Dibromoacetaldehyde, Acetaldehyde, 2,2-dibromo-

Physicochemical Properties

The physical and chemical properties of **2,2-dibromoacetaldehyde** are summarized in the table below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Source
Boiling Point	136.3 °C at 760 mmHg	
Density	2.357 g/cm ³	
Flash Point	68.7 °C	
Refractive Index	1.541	
Vapor Pressure	7.41 mmHg at 25 °C	
Solubility	DMSO (Very Slightly), Methanol (Slightly, Heated)	
Stability	Extremely moisture-sensitive and hygroscopic.	

Synthesis and Experimental Protocols

The synthesis of haloaldehydes can be challenging due to their reactivity. While a specific, detailed experimental protocol for the direct synthesis of **2,2-dibromoacetaldehyde** is not readily available in the provided search results, a general understanding can be gained from the synthesis of related bromoacetals, which serve as stable precursors.

Synthesis of Bromoacetaldehyde Diethyl Acetal

A common strategy to handle reactive aldehydes is to protect them as acetals. The following is a protocol for the synthesis of bromoacetaldehyde diethyl acetal, which can be a precursor to bromoacetaldehyde.

Materials:

- Vinyl acetate
- Absolute ethanol
- Bromine
- Ice

- 10% Sodium carbonate solution
- Anhydrous calcium chloride
- 3-L three-necked round-bottomed flask
- Mechanical stirrer
- Thermometer
- Apparatus for gas introduction (as shown in the reference)

Procedure:

- A solution of 430 g (5 moles) of vinyl acetate in 1.5 L (26 moles) of absolute ethanol is placed in the 3-L three-necked flask.
- The solution is cooled to approximately -10 °C using an ice-salt bath, and stirring is initiated.
- Bromine (255 mL, 5 moles), previously washed with concentrated sulfuric acid, is introduced into the flask via a rapid current of air over a period of 8-10 hours.
- The reaction mixture is then allowed to stand overnight and warm to room temperature.
- The mixture is poured into 1.7 L of ice water. The lower layer, containing the bromoacetal and ethyl acetate, is separated.
- The organic layer is washed twice with 300-mL portions of cold water and once with 300 mL of cold 10% sodium carbonate solution.
- The product is dried over two successive 25-g portions of anhydrous calcium chloride.
- The crude product is purified by distillation under reduced pressure to yield bromoacetaldehyde diethyl acetal.

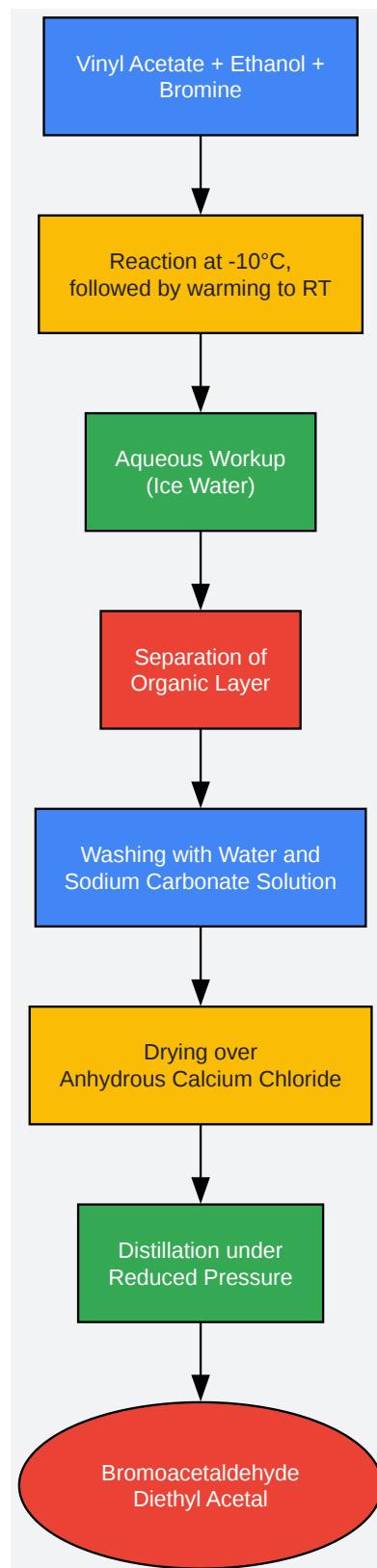
Reactivity and Applications

2,2-Dibromoacetaldehyde is a reactive organic compound due to the presence of two bromine atoms on the alpha-carbon to the carbonyl group. This structural feature makes it a useful intermediate in various chemical syntheses.

It is utilized as a reagent in analytical chemistry for the detection of haloacetaldehydes in treated water, often in conjunction with gas chromatography-mass spectrometry (GC-MS). Furthermore, it is recognized as a disinfection byproduct in drinking water and has demonstrated genotoxicity.

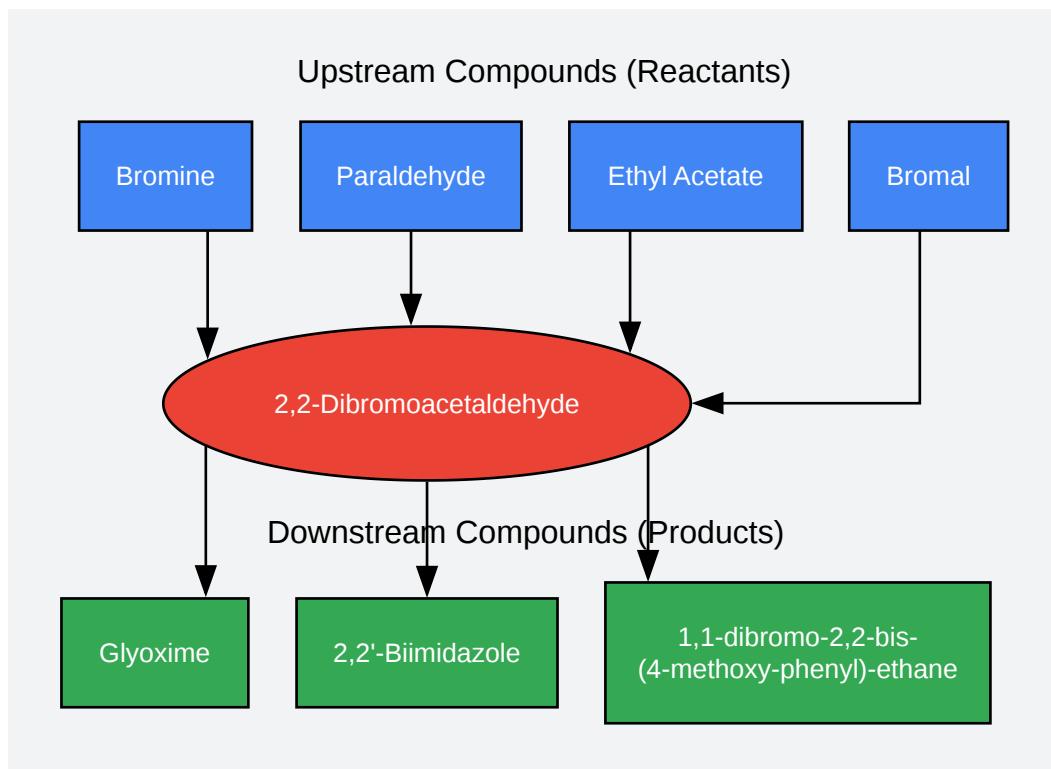
Visualizations

To better illustrate the concepts discussed, the following diagrams have been generated using the DOT language.



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Caption: Synthesis workflow for bromoacetaldehyde diethyl acetal.



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Caption: Chemical relationships of 2,2-dibromoacetaldehyde.

Safety Information

2,2-Dibromoacetaldehyde is a hazardous chemical and should be handled with appropriate safety precautions in a well-ventilated area. It is classified as an acute oral toxicant and is hazardous to the aquatic environment. Users should consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal.

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References

- 1. Dibromoacetaldehyde | C₂H₂Br₂O | CID 18223 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Cas 3039-13-2,DIBROMOACETALDEHYDE | lookchem [lookchem.com]
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